

# A Comprehensive Technical Guide to the Safe Handling of Chlorocyclohexane-d11

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## Compound of Interest

Compound Name: Chlorocyclohexane-d11

Cat. No.: B037953

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling procedures for **Chlorocyclohexane-d11**. The information is compiled from various safety data sheets and chemical suppliers to ensure a comprehensive understanding for laboratory personnel. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Chemical Identification and Properties

**Chlorocyclohexane-d11** is a deuterated isotopologue of chlorocyclohexane. While specific safety data for the deuterated form is limited, the properties are largely comparable to the non-deuterated compound, with the primary difference being its higher molecular weight.

Table 1: Physical and Chemical Properties

Property	Chlorocyclohexane-d11	Chlorocyclohexane
Molecular Formula	C <sub>6</sub> D <sub>11</sub> Cl[1]	C <sub>6</sub> H <sub>11</sub> Cl[2][3]
Molecular Weight	129.67 g/mol [4][5]	118.60 g/mol [3]
CAS Number	119206-70-1[1][5]	542-18-7[3]
Appearance	Colorless liquid[2][3]	Colorless liquid[2][3]
Odor	Asphyxiating/Suffocating odor[2][3]	Asphyxiating/Suffocating odor[2][3]
Melting Point	-44 °C[6]	-44 °C[2][3]
Boiling Point	142 °C[6]	142 °C[2][3]
Density	1.091 g/mL at 25 °C	1.000 g/mL at 20 °C[3]
Flash Point	No data available	28.9 °C / 84 °F / 90 °F[2][3][7]
Water Solubility	Insoluble[2]	0.02 g/L (20 °C)[2][7]
Solubility in Other Solvents	Soluble in ethanol[2]	Soluble in alcohol, ether, acetone, benzene, chloroform[2][3]
Vapor Pressure	No data available	7 hPa at 20 °C[2][8]
Vapor Density	No data available	4.08 (Air = 1)[3]

## Hazard Identification and Classification

While a specific GHS classification for **Chlorocyclohexane-d11** is not readily available, the classification for Chlorocyclohexane is used as a reference due to structural similarity.

Table 2: GHS Hazard Classification for Chlorocyclohexane

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3][9]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][9]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][9]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[3][9]

Signal Word: Warning[9]

Hazard Pictograms:

- Flame (GHS02)
- Exclamation Mark (GHS07)

## Safe Handling and Storage Protocols

Adherence to proper laboratory procedures is critical when working with **Chlorocyclohexane-d11**. The following protocols are based on available safety data sheets for the deuterated and non-deuterated compound.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, the following are generally recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[9][10]
- Skin Protection: Wear suitable protective clothing, including a lab coat.[1][2] Impervious gloves (e.g., nitrile rubber) must be worn.[9][10]

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[2\]](#)  
If exposure limits are exceeded or irritation is experienced, use an approved respirator.[\[9\]](#)

## Handling Procedures

- Handle in a well-ventilated place.[\[1\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[9\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)[\[9\]](#)
- Keep away from sources of ignition, including heat, sparks, and open flames.[\[2\]](#)[\[9\]](#)
- Take precautionary measures against static discharge.[\[9\]](#)[\[11\]](#)
- Use non-sparking tools.[\[1\]](#)[\[10\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[9\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.  
[\[11\]](#)
- Store in an area designated for flammable liquids.[\[9\]](#)[\[11\]](#)

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[\[1\]](#)

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[1\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[10\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.[\[9\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) for firefighting if necessary.[\[1\]](#)[\[9\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[1\]](#)[\[9\]](#) Ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)[\[9\]](#) Avoid breathing vapors.[\[1\]](#)[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)[\[9\]](#)
- Containment and Cleanup: Absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[\[11\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[10\]](#)

## Toxicological and Ecological Information

Specific toxicological and ecological data for **Chlorocyclohexane-d11** is largely unavailable. The information below is for the non-deuterated Chlorocyclohexane and should be considered relevant.

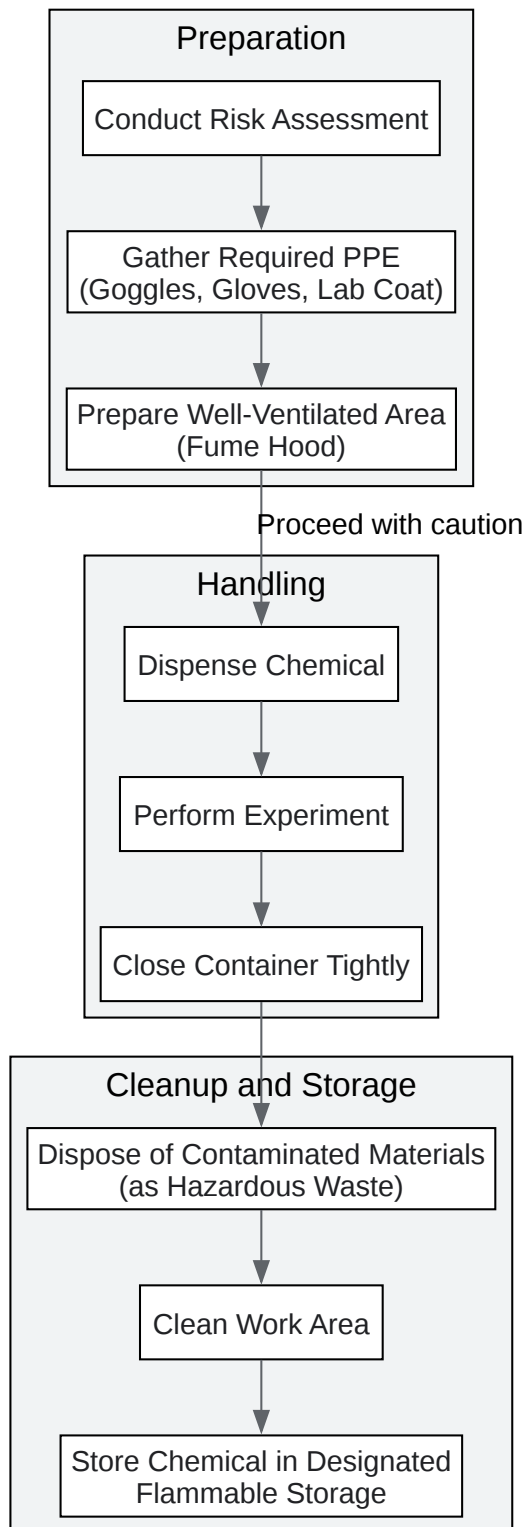
Table 3: Toxicological and Ecological Data for Chlorocyclohexane

Endpoint	Value	Species	Reference
Acute Toxicity (Inhalation)	LCLo: 40,000 mg/m <sup>3</sup> /2h	Rat	[3][7]
Acute Toxicity (Oral)	LD50: 3000 mg/kg	Rat	[11]
Human Health Effects	Mildly irritating to human skin.[3]	Human	[3]
Ecotoxicity	Toxic to aquatic life with long-lasting effects.[8]		
Persistence and Degradability	No data available		
Bioaccumulation Potential	A remarkable bioaccumulation potential is expected (log Po/w >3).[8]		

## Experimental Workflows and Diagrams

The primary "experimental protocol" for a chemical like **Chlorocyclohexane-d11** is its safe handling workflow. Signaling pathways are not applicable to this compound.

## Safe Handling Workflow for Chlorocyclohexane-d11



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Caption: General laboratory workflow for the safe handling of **Chlorocyclohexane-d11**.

## Disposal Considerations

Dispose of **Chlorocyclohexane-d11** and its containers in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste.

[8] Do not allow it to enter the environment.[1][9]

## Conclusion

**Chlorocyclohexane-d11** is a flammable and irritant chemical that requires careful handling in a controlled laboratory environment. While specific data for the deuterated compound is limited, the safety protocols for its non-deuterated analogue provide a strong basis for safe practice. Researchers must always consult the most recent safety data sheet provided by the supplier and adhere to all institutional safety guidelines.

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